

Loratadine-d4: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Sch 40853-d4

Cat. No.: B12427428

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An In-depth Overview of Suppliers, Specifications, and Analytical Methodologies

This technical guide provides a comprehensive overview of Loratadine-d4, a deuterated internal standard crucial for the accurate quantification of loratadine in various biological matrices. Designed for researchers, scientists, and drug development professionals, this document outlines key suppliers, detailed chemical and physical specifications, and representative analytical methodologies.

Introduction to Loratadine-d4

Loratadine-d4 is a stable isotope-labeled version of loratadine, a potent and selective peripheral histamine H1-receptor antagonist.^[1] Its primary application is as an internal standard in bioanalytical studies, particularly in pharmacokinetic and pharmacodynamic assessments, where it is used for the quantification of loratadine by mass spectrometry.^[2] The incorporation of four deuterium atoms provides a distinct mass difference, enabling precise differentiation from the unlabeled parent drug without significantly altering its chemical properties.

Reputable Suppliers of Loratadine-d4

A number of reputable suppliers provide Loratadine-d4 for research and development purposes. The following table summarizes some of the key suppliers and the information they

provide.

Supplier	Website	Available Information
Cayman Chemical	--INVALID-LINK--	Technical Information, Certificate of Analysis (batch specific)[2]
Santa Cruz Biotechnology	--INVALID-LINK--	Certificate of Analysis (lot specific)[3]
VIVAN Life Sciences	--INVALID-LINK--	CoA, MASS, NMR and HPLC data provided with compounds[4]
Simson Pharma Limited	--INVALID-LINK--	Certificate of Analysis provided with every compound
Clearsynth	--INVALID-LINK--	Certificate of Analysis provided
LGC Standards	--INVALID-LINK--	Purity and isotopic enrichment information available
MedchemExpress	--INVALID-LINK--	Data Sheet and Handling Instructions available
Pharmaffiliates	--INVALID-LINK--	Catalogue number and basic molecular information listed
BOC Sciences	--INVALID-LINK--	Purity information by HPLC and atom % D available

Chemical and Physical Specifications

The following tables summarize the key chemical and physical properties of Loratadine-d4 as reported by various suppliers and chemical databases.

Table 1: General Chemical Information

Parameter	Value	Source(s)
IUPAC Name	ethyl 4-(8-chloro-5,6-dihydro-11H-benzocyclohepta[1,2-b]pyridin-11-ylidene)-1-piperidine-3,3,5,5-d4-carboxylate	
Synonyms	4-(8-Chloro-5,6-dihydro-11H-benzocyclohepta[1,2-b]pyridin-11-ylidene)-1-piperidinecarboxylic Acid-d4, Ethyl Ester	
CAS Number	2748435-73-4, 381727-27-1	
Molecular Formula	C ₂₂ H ₁₉ D ₄ ClN ₂ O ₂	
Molecular Weight	~386.91 g/mol	

Table 2: Physical and Chemical Properties

Property	Value	Source(s)
Appearance	Solid	
Purity	≥98% (Chemical Purity), ≥95% (HPLC)	
Isotopic Enrichment	≥99% deuterated forms (d ₁ -d ₄), 99 atom % D	
Solubility	DMF: 30 mg/ml, DMSO: 25 mg/ml, Ethanol: 30 mg/ml	
Storage Conditions	2-8°C, -20°C	

Experimental Protocols: Quality Assessment of Loratadine-d4

The quality and purity of Loratadine-d4 are critical for its use as an internal standard. High-Performance Liquid Chromatography (HPLC) is a standard method for assessing the chemical purity of the substance.

Representative HPLC Method for Purity Analysis

While specific protocols are often proprietary to the supplier, a general method for the analysis of loratadine and its related substances can be adapted for Loratadine-d4. The following is a representative HPLC method based on published literature for loratadine analysis.

Objective: To determine the chemical purity of Loratadine-d4 by identifying and quantifying any impurities.

Instrumentation:

- HPLC system with a UV detector
- Data acquisition and processing software

Chromatographic Conditions:

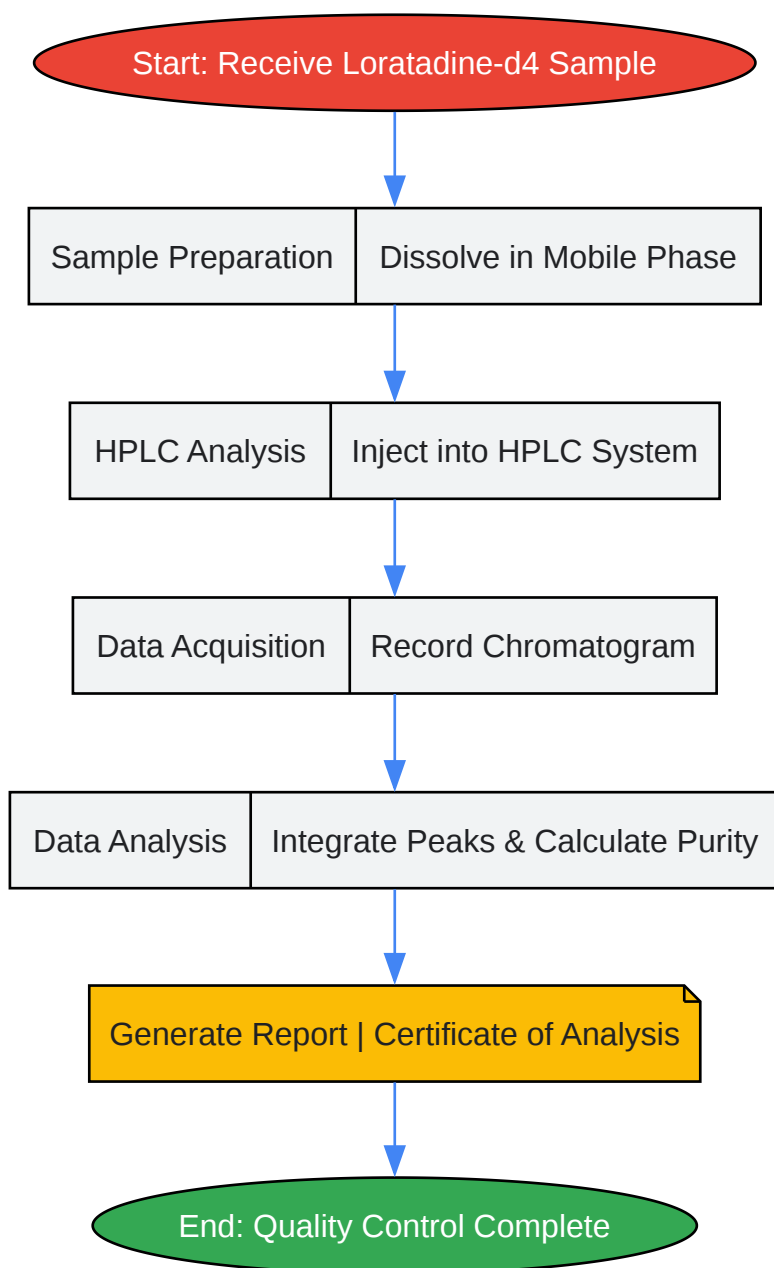
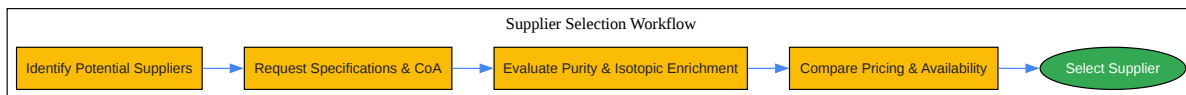
Parameter	Condition
Column	SymmetryShield™ RP8 or similar C8/C18 column
Mobile Phase	Methanol and 10 mM H ₃ PO ₄ buffer (pH adjusted to 7.00 with triethylamine) in a gradient
Flow Rate	1.0 mL/min
Injection Volume	20 µL
Detection Wavelength	244 nm
Column Temperature	35-40°C

Procedure:

- **Standard Preparation:** Prepare a standard solution of Loratadine-d4 in the mobile phase at a known concentration.
- **Sample Preparation:** Prepare a solution of the Loratadine-d4 sample to be tested in the mobile phase.
- **Injection:** Inject the standard and sample solutions into the HPLC system.
- **Data Analysis:** Compare the chromatogram of the sample to that of the standard. Identify and quantify any impurity peaks based on their retention times and peak areas relative to the main Loratadine-d4 peak.

Visualizing Key Processes

To further aid in the understanding of the application and quality control of Loratadine-d4, the following diagrams have been generated using the DOT language.



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